

Propionic-d5 Acid: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	Propionic-d5 acid
CAS No.:	60153-92-6
Cat. No.:	B592728

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This in-depth guide provides a comprehensive overview of **propionic-d5 acid**, a deuterated analog of propionic acid. Designed for researchers, scientists, and drug development professionals, this document delves into its fundamental properties, critical applications, and detailed methodologies, offering field-proven insights to empower your scientific endeavors.

Introduction: The Significance of Isotopic Labeling

In the landscape of modern analytical and metabolic research, stable isotope-labeled compounds are indispensable tools. **Propionic-d5 acid** ($\text{CD}_3\text{CD}_2\text{CO}_2\text{H}$) is a prime example, where five hydrogen atoms in the propionic acid molecule have been replaced with their heavier isotope, deuterium. This substitution results in a molecule that is chemically identical to its unlabeled counterpart but possesses a distinct, higher mass. This mass difference is the cornerstone of its utility, enabling precise and accurate quantification in complex biological matrices without altering the fundamental biochemical behavior of the parent molecule. This guide will explore the technical nuances of **propionic-d5 acid**, from its core properties to its practical application in demanding research settings.

Core Physicochemical Properties

The foundational data of **propionic-d5 acid** is crucial for its effective application. The following table summarizes its key physicochemical properties, compiled from leading chemical suppliers.

Property	Value	Source(s)
CAS Number	60153-92-6	[1][2][3][4][5]
Molecular Formula	C ₃ HD ₅ O ₂ or CD ₃ CD ₂ CO ₂ H	[2][3][4]
Molecular Weight	79.11 g/mol	[1][3][5][6]
Synonyms	Propanoic-d5 Acid, Deuterated propionic acid	[1][2]
Isotopic Enrichment	Typically ≥98 atom % D	[1]
Appearance	Neat oil	[2][4]
Solubility	Miscible with water, ethanol, and most organic solvents	[1][2]

Principle Applications in Research and Development

The primary utility of **propionic-d5 acid** lies in its application as an internal standard for mass spectrometry-based quantification of propionic acid.[2][4] Propionic acid is a short-chain fatty acid (SCFA) of significant biological interest, playing roles in gut microbiota signaling, host metabolism, and as a potential biomarker for various physiological and pathological states.

Quantitative Bioanalysis using Isotope Dilution Mass Spectrometry (IDMS)

The "gold standard" for quantification in bioanalysis is isotope dilution mass spectrometry. **Propionic-d5 acid** is the ideal internal standard for this technique when measuring endogenous propionic acid.

The Causality Behind the Choice: By introducing a known amount of **propionic-d5 acid** into a biological sample (e.g., plasma, feces, tissue homogenate) at the earliest stage of sample preparation, any subsequent sample loss during extraction, derivatization, or injection will affect both the analyte (propionic acid) and the internal standard (**propionic-d5 acid**) equally. The mass spectrometer distinguishes between the two based on their mass-to-charge ratio (m/z). The ratio of the signal from the endogenous analyte to the signal from the stable isotope-labeled internal standard is used to calculate the precise concentration of the analyte, thereby correcting for experimental variability.

Caption: Workflow for Isotope Dilution Mass Spectrometry using **Propionic-d5 Acid**.

Metabolic Flux Analysis and Tracer Studies

In metabolomics, **propionic-d5 acid** can be used as a metabolic tracer. By introducing it into a biological system (e.g., cell culture or an animal model), researchers can track the metabolic fate of the propionate backbone through various biochemical pathways. The deuterium labels act as a "flag," allowing mass spectrometry to identify downstream metabolites that have incorporated the labeled carbon skeleton. This provides invaluable insights into metabolic pathway activity and regulation.^[6]

Experimental Protocol: Quantification of Propionic Acid in Plasma

This section provides a detailed, self-validating protocol for the quantification of propionic acid in human plasma using **propionic-d5 acid** as an internal standard with LC-MS/MS.

Materials and Reagents

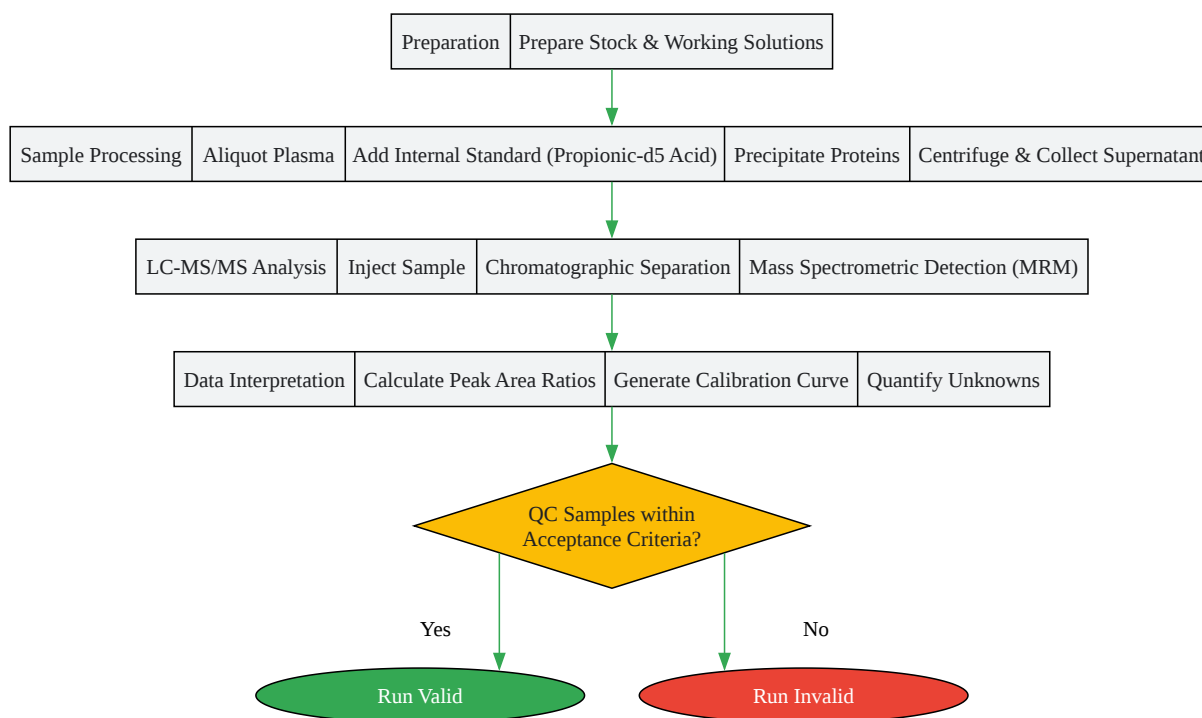
- Propionic Acid (analytical standard)
- **Propionic-d5 Acid** (internal standard)
- Acetonitrile (LC-MS grade)
- Formic Acid (LC-MS grade)
- Ultrapure Water

- Human Plasma (K2EDTA)
- Calibrated pipettes and sterile, low-binding microcentrifuge tubes

Step-by-Step Methodology

- Preparation of Stock Solutions (1 mg/mL):
 - Accurately weigh and dissolve propionic acid and **propionic-d5 acid** in acetonitrile to prepare individual stock solutions.
- Preparation of Working Solutions:
 - Prepare a series of working standard solutions of propionic acid by serial dilution of the stock solution with 50:50 acetonitrile/water. These will be used to create the calibration curve.
 - Prepare a working internal standard solution of **propionic-d5 acid** at a fixed concentration (e.g., 1 µg/mL) in acetonitrile.
- Sample Preparation (Protein Precipitation):
 - To 50 µL of plasma sample (calibrator, QC, or unknown), add 10 µL of the internal standard working solution. Vortex briefly.
 - Add 200 µL of cold acetonitrile (containing 0.1% formic acid) to precipitate proteins.
 - Vortex vigorously for 1 minute.
 - Centrifuge at >12,000 x g for 10 minutes at 4°C.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC): Use a C18 column with a gradient elution profile using mobile phases of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.

- Mass Spectrometry (MS): Operate in negative ion mode using electrospray ionization (ESI). Monitor the specific mass transitions (MRM - Multiple Reaction Monitoring) for both propionic acid and **propionic-d5 acid**.
- Data Processing and Validation:
 - Construct a calibration curve by plotting the peak area ratio (propionic acid / **propionic-d5 acid**) against the nominal concentration of the calibrators. A linear regression with a weighting factor of $1/x^2$ is typically used.
 - The concentration of propionic acid in the unknown samples is then calculated from this curve.
 - Self-Validation: The protocol's integrity is confirmed by analyzing quality control (QC) samples at low, medium, and high concentrations alongside the unknown samples. The calculated concentrations of these QCs must fall within a pre-defined acceptance range (e.g., $\pm 15\%$ of the nominal value) for the run to be considered valid.



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Caption: Self-validating workflow for bioanalytical quantification.

Conclusion

Propionic-d5 acid is a powerful and essential tool for any laboratory engaged in the quantitative analysis of short-chain fatty acids or the study of their metabolism. Its role as an internal standard in isotope dilution mass spectrometry provides a level of accuracy and precision that is unmatched by other methods. Understanding the principles behind its

application and adhering to rigorous, self-validating protocols, such as the one detailed in this guide, is paramount to generating reliable and reproducible scientific data. The high isotopic purity and stability of commercially available **propionic-d5 acid** make it an authoritative choice for researchers pushing the boundaries of bioanalysis and metabolic science.

References

- Propionic-d5-acid | CAS 60153-92-6 - ResolveMass Laboratories Inc.[[Link](#)]
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Sources

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